

# comparative reactivity 5-Ethyl-2-nonanol vs linear alcohols

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## Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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## Comparative Overview: Structure and Properties

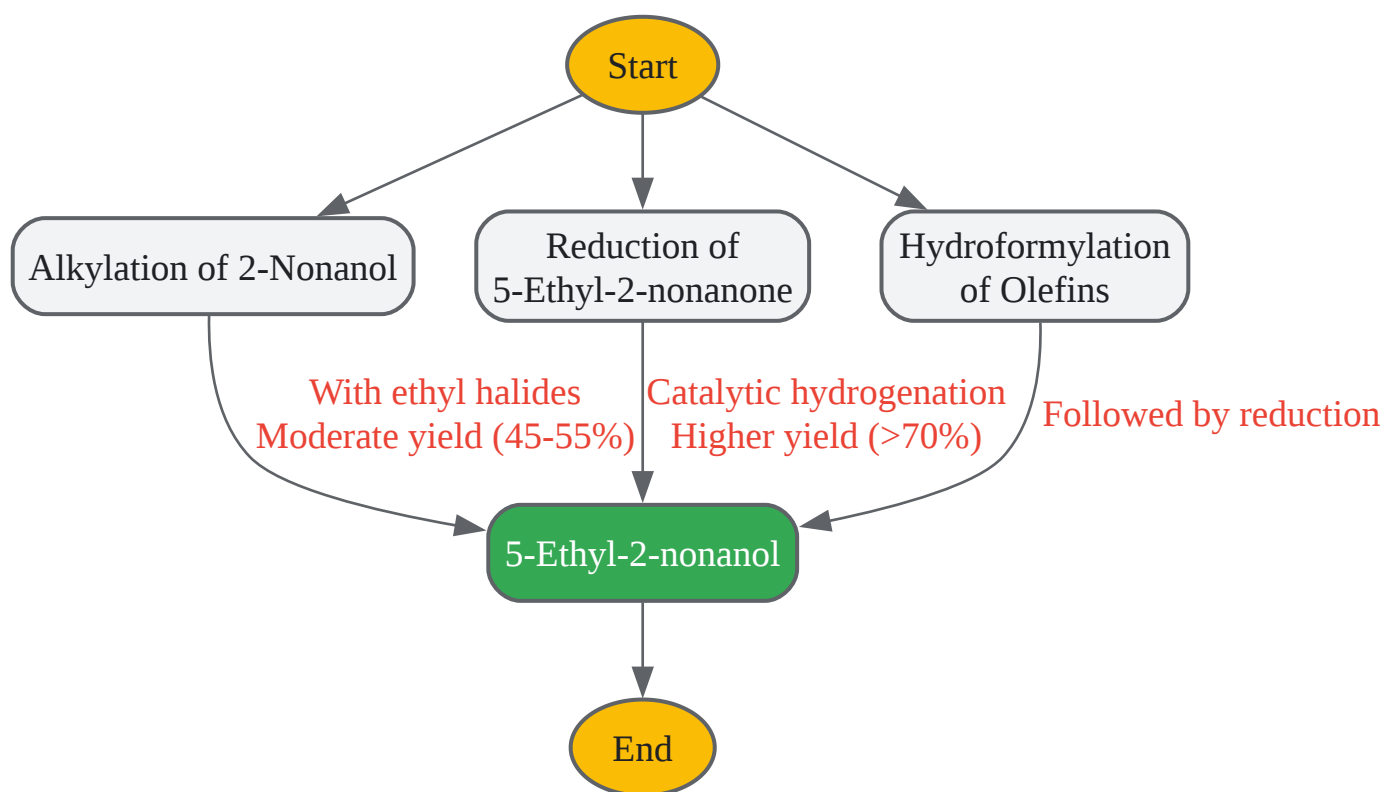
The following table summarizes the key identifiers and estimated physical properties of **5-Ethyl-2-nonanol** alongside general characteristics of medium-chain linear alcohols for comparison.

Property	5-Ethyl-2-nonanol	Medium-Chain Linear Alcohols (e.g., n-Hexanol)
CAS Number	103-08-2 [1] [2]	Varies (e.g., 111-27-3 for n-Hexanol)
IUPAC Name	5-ethylnonan-2-ol [1]	Alkan-1-ol (e.g., hexan-1-ol)
Molecular Formula	$C_{11}H_{24}O$ [1] [2]	$C_nH_{2n+1}OH$ (e.g., $C_6H_{14}O$ )
Molecular Weight	172.31 g/mol [1]	Varies by chain length (e.g., 102.18 g/mol for n-Hexanol)
Structure	Branched chain; secondary alcohol [1]	Straight chain; typically primary alcohol [3]
Water Solubility	57.47 mg/L @ 25°C (est) [4]	Low, decreases with increasing chain length

Property	5-Ethyl-2-nonanol	Medium-Chain Linear Alcohols (e.g., n-Hexanol)
logP (o/w)	4.093 (est) [4]	Lower than branched isomers (e.g., ~2.03 for n-Hexanol)

## Synthesis and Reactivity Pathways

The reactivity of an alcohol is heavily influenced by its class (primary, secondary, tertiary) and molecular structure (linear vs. branched) [3]. The following diagram outlines the general synthesis pathways for **5-Ethyl-2-nonanol**.



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As a **secondary branched alcohol**, **5-Ethyl-2-nonanol** exhibits distinct reactivity compared to more common linear primary alcohols like hexanol or octanol. The available literature suggests several key differences:

- **Oxidation Reactivity:** Secondary alcohols are more readily oxidized to ketones than primary alcohols are oxidized to aldehydes [1]. For **5-Ethyl-2-nonanol**, this would yield 5-ethyl-2-nonanone. In contrast, linear primary alcohols like hexanol are often used in studies of  **$\omega$ -oxidation**, where enzymes like cytochrome P450 oxidize the terminal methyl group to form aldehydes and then dicarboxylic acids [1].
- **Combustion Properties:** While specific data for **5-Ethyl-2-nonanol** is unavailable, research on linear alcohol combustion shows clear trends. As the carbon chain of linear alcohols lengthens, their **cetane number increases**, making longer-chain alcohols like n-octanol more suitable for diesel engines [5] [6]. The branched structure of **5-Ethyl-2-nonanol** would likely lower its cetane number compared to a linear C11 alcohol isomer due to altered ignition pathways [5].
- **Steric Effects:** The ethyl branch adjacent to the hydroxyl group creates steric hindrance [1]. This can slow down reaction rates in processes like esterification or hydroformylation, where the reagent needs to access the hydroxyl carbon [1].

## Finding Deeper Experimental Data

To perform a more rigorous comparative analysis, you will need to consult specialized scientific literature. Here are suggested paths for further research:

- **Search for Direct Studies:** Use the CAS Number **103-08-2** [1] [2] to search in scientific databases like SciFinder, Reaxys, or Web of Science for articles specifically on **5-Ethyl-2-nonanol**.
- **Investigate Broader Classes:** Look for review articles or comparative studies on the "oxidation kinetics of secondary vs. primary alcohols" or "combustion properties of branched biofuels."
- **Explore Analytical Data:** The NIST Chemistry WebBook is a authoritative source for thermochemical data [2]. While the current entry is minimal, it can be checked for updates or links to related compounds.

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## References

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